

# Essential Safety and Operational Guide for Handling CP-339818

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## Compound of Interest

Compound Name: CP-339818

Cat. No.: B560205

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This document provides critical safety and logistical information for the handling of **CP-339818**, a potent, non-peptide Kv1.3 and Kv1.4 channel blocker. Adherence to these protocols is essential to ensure personnel safety and maintain experimental integrity.

## Quantitative Data Summary

The following table summarizes key quantitative and physical data for **CP-339818** hydrochloride.

Property	Value	Source(s)
Chemical Name	N-[1-(Phenylmethyl)-4(1H)-quinolinylidene]-1-pentanamine hydrochloride	[1][2]
CAS Number	478341-55-8	[1][3][4]
Molecular Formula	C <sub>21</sub> H <sub>24</sub> N <sub>2</sub> · HCl	[1][4]
Molecular Weight	340.89 g/mol	[1][4]
Purity	≥98%	[4]
Solubility	Soluble to 20 mM in water. Slightly soluble in ethanol (0.1-1 mg/ml).	[1][4]
Storage (Powder)	Store at room temperature. For long-term storage, -20°C for up to 3 years is recommended.	[1][5]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month. Solutions should be stored in sealed containers, away from moisture.	[3]
IC <sub>50</sub> (Kv1.3)	~200 nM	[1][2]
IC <sub>50</sub> (Kv1.4)	~300 nM	[1][2]

## Hazard Identification and Personal Protective Equipment (PPE)

**CP-339818** is classified with the following hazards:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3]

- H319: Causes serious eye irritation.[3]

A thorough risk assessment should be conducted before any handling of this compound. The following table outlines the minimum required PPE.

Protection Type	Recommended PPE	Purpose
Eye and Face Protection	Chemical splash goggles or safety glasses with side shields. A face shield is recommended when there is a significant risk of splashing.	To protect eyes and face from accidental splashes of the compound, which could cause serious irritation or injury.[3]
Skin and Body Protection	Standard laboratory coat. For procedures with a higher risk of exposure, a chemically resistant apron over the lab coat is advised.	To prevent skin contact and protect personal clothing from contamination.[3]
Hand Protection	Chemically resistant gloves (e.g., nitrile) are mandatory. Double-gloving is recommended for high-risk procedures.	To prevent skin contact with the compound.[3] Always check the glove manufacturer's compatibility chart for specific breakthrough times.
Respiratory Protection	All work should be conducted in a certified chemical fume hood to minimize inhalation exposure.[3]	To prevent inhalation of dust or aerosols.

## Experimental Protocols: Safe Handling and Use

The following are step-by-step procedures for the safe handling of **CP-339818** in a laboratory setting.

### Preparation and Weighing of Solid Compound

- Preparation of Work Area: Before handling, ensure the certified chemical fume hood is functioning correctly. Cover the work surface with disposable, absorbent bench paper.

- Donning PPE: Put on all required PPE as outlined in Section 2.
- Weighing: Use a dedicated, calibrated analytical balance inside the fume hood. Handle the compound with a chemical spatula. Avoid generating dust.
- Container Management: Keep the container of **CP-339818** tightly sealed when not in use.
- Post-Weighing Cleanup: Carefully clean the spatula and any contaminated surfaces with an appropriate solvent (e.g., 70% ethanol). Dispose of all contaminated materials, including bench paper and gloves, as hazardous waste.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

## Preparation of Stock Solutions

- Solvent Selection: Based on experimental needs, select an appropriate solvent. **CP-339818** hydrochloride is soluble in water up to 20 mM.<sup>[1]</sup> Sonication may be required to fully dissolve the compound.
- Dissolution: In the chemical fume hood, add the solvent to the weighed **CP-339818**. Cap the vial and vortex or sonicate until the solid is completely dissolved.
- Labeling: Clearly label the stock solution with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.
- Storage: Store the stock solution in a tightly sealed, light-resistant container at the recommended temperature (-80°C for up to 6 months or -20°C for up to 1 month).<sup>[3]</sup>

## Operational and Disposal Plans

### Spill Response

- Small Spills: In a chemical fume hood, absorb the spill with a liquid-binding material (e.g., diatomite, universal binders). Decontaminate surfaces by scrubbing with alcohol.<sup>[3]</sup> Place all contaminated materials in a sealed container for hazardous waste disposal.
- Large Spills: Evacuate personnel to a safe area.<sup>[3]</sup> Prevent further leakage if possible. Wear a self-contained breathing apparatus and full protective clothing for cleanup.<sup>[3]</sup>

## First Aid Measures

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[3] Remove contaminated clothing and wash it before reuse.[3] If irritation persists, seek medical attention.
- Ingestion: Wash out the mouth with water.[3] Do NOT induce vomiting.[3] Seek immediate medical attention.
- Inhalation: Move the person to fresh air.[3] If breathing is difficult, provide respiratory support. [3] Seek medical attention.

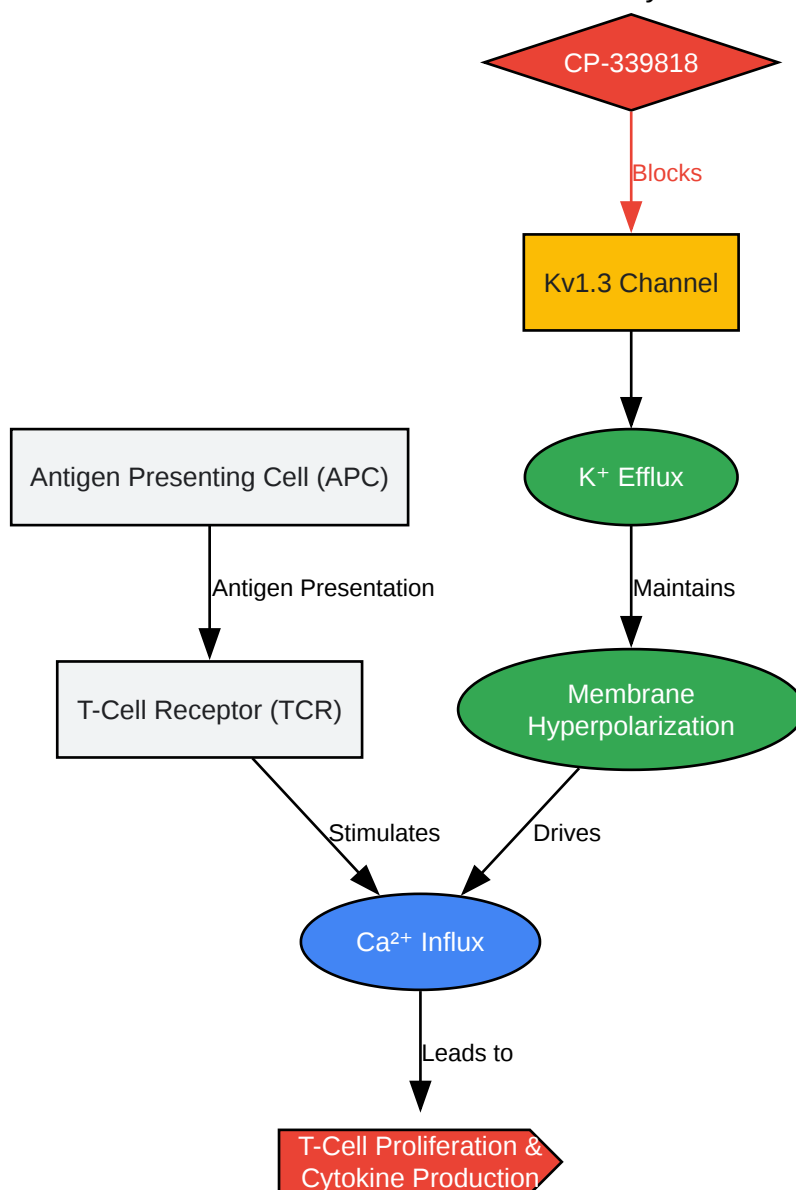
## Disposal Plan

All waste materials contaminated with **CP-339818**, including empty containers, used PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste.[3] Do not dispose of **CP-339818** down the drain or in regular trash. Follow all local, state, and federal regulations for hazardous waste disposal.

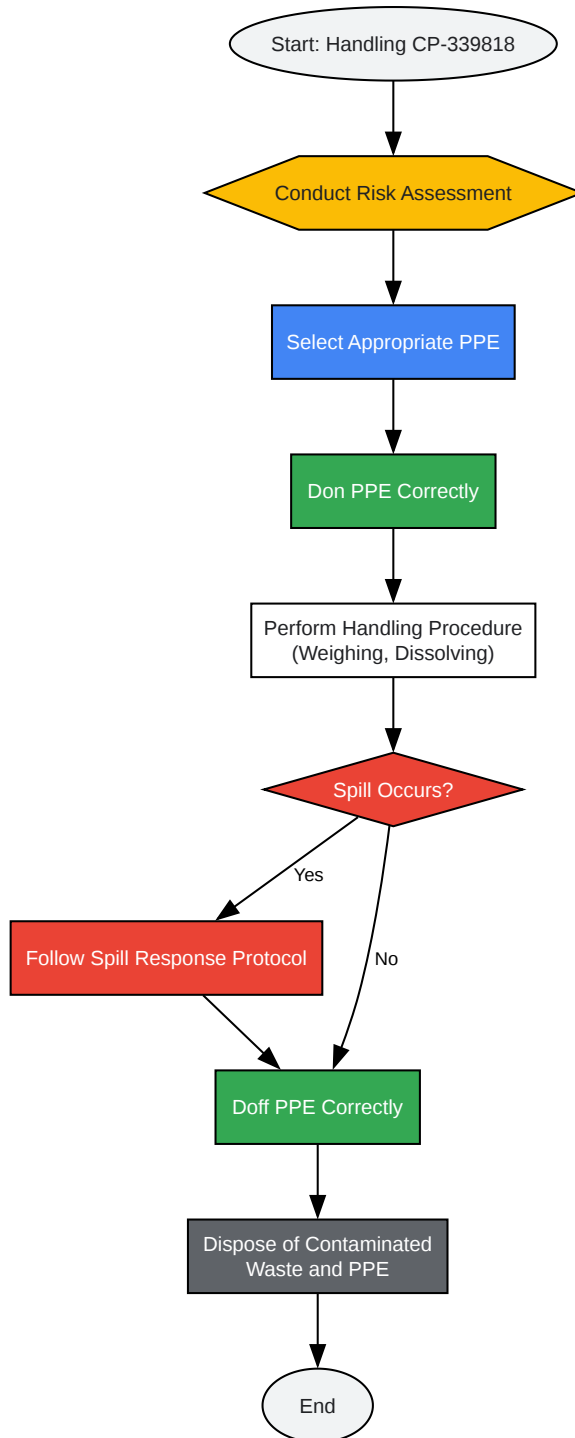
## Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the mechanism of action of **CP-339818** and the logical workflow for its safe handling.

## Mechanism of T-Cell Activation and Inhibition by CP-339818

[Click to download full resolution via product page](#)Caption: Inhibition of T-Cell Activation by **CP-339818**.

## PPE Workflow for Handling CP-339818

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Caption: Logical Workflow for PPE Selection and Use.

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